

Application Notes and Protocols for the Analytical Characterization of Sartorypyrone B

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Compound of Interest

Compound Name: Sartorypyrone B

Cat. No.: B3025980

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the key analytical techniques for the characterization of **Sartorypyrone B**, a meroterpenoid natural product. The following sections detail the experimental protocols and data presentation for the isolation and structural elucidation of this compound and its analogs.

Overview of Analytical Techniques

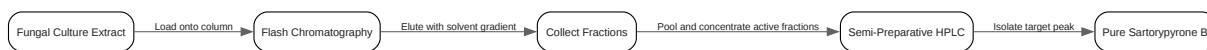
The characterization of **Sartorypyrone B** relies on a combination of chromatographic and spectroscopic techniques to isolate, identify, and structurally elucidate the molecule. The primary methods include High-Performance Liquid Chromatography (HPLC) for separation and purification, Mass Spectrometry (MS) for mass determination, Nuclear Magnetic Resonance (NMR) spectroscopy for detailed structural analysis, and UV-Vis Spectroscopy for preliminary characterization. For confirmation of stereochemistry, advanced techniques like Microcrystal Electron Diffraction (MicroED) can be employed.^{[1][2]}

Experimental Protocols

Isolation and Purification

Protocol: Flash Chromatography and Semi-Preparative HPLC

This protocol outlines the steps for the isolation of **Sartorypyrone B** from a fungal culture extract.

Workflow for **Sartorypyrone B** Isolation

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Caption: Workflow for the isolation of **Sartorypyrone B**.

Materials:

- Crude fungal extract containing sartorypyrones
- Silica gel for flash chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate, methanol)
- Semi-preparative HPLC system with a suitable column (e.g., C18)

Procedure:

- Flash Chromatography:
 - The crude extract is first subjected to flash chromatography on a silica gel column.^[1]
 - A solvent gradient (e.g., starting with 100% hexane and gradually increasing the polarity with ethyl acetate) is used to elute the compounds.
 - Fractions are collected and analyzed by thin-layer chromatography (TLC) or analytical HPLC to identify those containing **Sartorypyrone B**.
- Semi-Preparative HPLC:
 - Fractions enriched with **Sartorypyrone B** are pooled, concentrated, and further purified using semi-preparative HPLC.^[1]
 - A C18 column is typically used with a mobile phase gradient of water and methanol or acetonitrile.

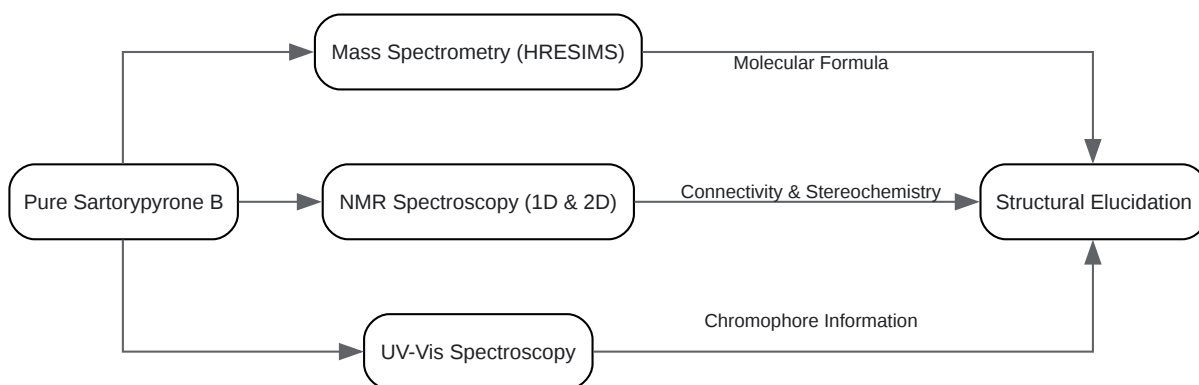
- The peak corresponding to **Sartorypyrone B** is collected, and the solvent is evaporated to yield the pure compound.

Structural Elucidation

Protocol: Spectroscopic Analysis

The following protocols detail the use of MS, NMR, and UV-Vis spectroscopy for the structural characterization of **Sartorypyrone B**.

Spectroscopic Characterization Workflow



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Caption: Workflow for spectroscopic characterization.

2.2.1. Mass Spectrometry (MS)

- Technique: High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS).^[2]
- Purpose: To determine the exact mass and molecular formula of **Sartorypyrone B**.
- Sample Preparation: The purified compound is dissolved in a suitable solvent (e.g., methanol) at a low concentration.
- Instrumentation: A QTOF (Quadrupole Time-of-Flight) mass spectrometer is commonly used.^[3]

- Data Acquisition: Data is typically acquired in positive ion mode.
- Expected Result: The measured mass-to-charge ratio (m/z) is used to calculate the elemental composition.

2.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Techniques: ^1H NMR, ^{13}C NMR, and 2D NMR (COSY, HSQC, HMBC).[\[4\]](#)
- Purpose: To determine the carbon-hydrogen framework and the connectivity of atoms in the molecule.
- Sample Preparation: The sample is dissolved in a deuterated solvent (e.g., CDCl_3 or CD_3OD).
- Instrumentation: A high-field NMR spectrometer (e.g., 500 MHz or higher) is recommended for better resolution.[\[4\]](#)
- Experiments:
 - ^1H NMR: Identifies the different types of protons and their relative numbers.
 - ^{13}C NMR: Identifies the different types of carbon atoms.
 - COSY (Correlation Spectroscopy): Shows correlations between coupled protons.
 - HSQC (Heteronuclear Single Quantum Coherence): Shows correlations between protons and their directly attached carbons.
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons separated by two or three bonds.

2.2.3. UV-Vis Spectroscopy

- Technique: Ultraviolet-Visible Spectroscopy.[\[1\]](#)
- Purpose: To identify the presence of chromophores in the molecule.

- **Sample Preparation:** The sample is dissolved in a UV-transparent solvent (e.g., methanol or ethanol).
- **Procedure:** The absorbance of the sample is measured over a range of wavelengths (typically 200-800 nm).
- **Data Analysis:** The wavelength of maximum absorbance (λ_{max}) provides information about the electronic transitions within the molecule.

Data Presentation

Quantitative data for **Sartorypyrone B** and its analogs are summarized below.

Table 1: Physicochemical Properties of Sartorypyrone A

Property	Value
Molecular Formula	C ₂₈ H ₄₀ O ₅
Molecular Weight	456.6 g/mol [5]
Exact Mass	456.28757437 Da[5]

Table 2: Representative NMR Data for Sartorypyrone Analogs

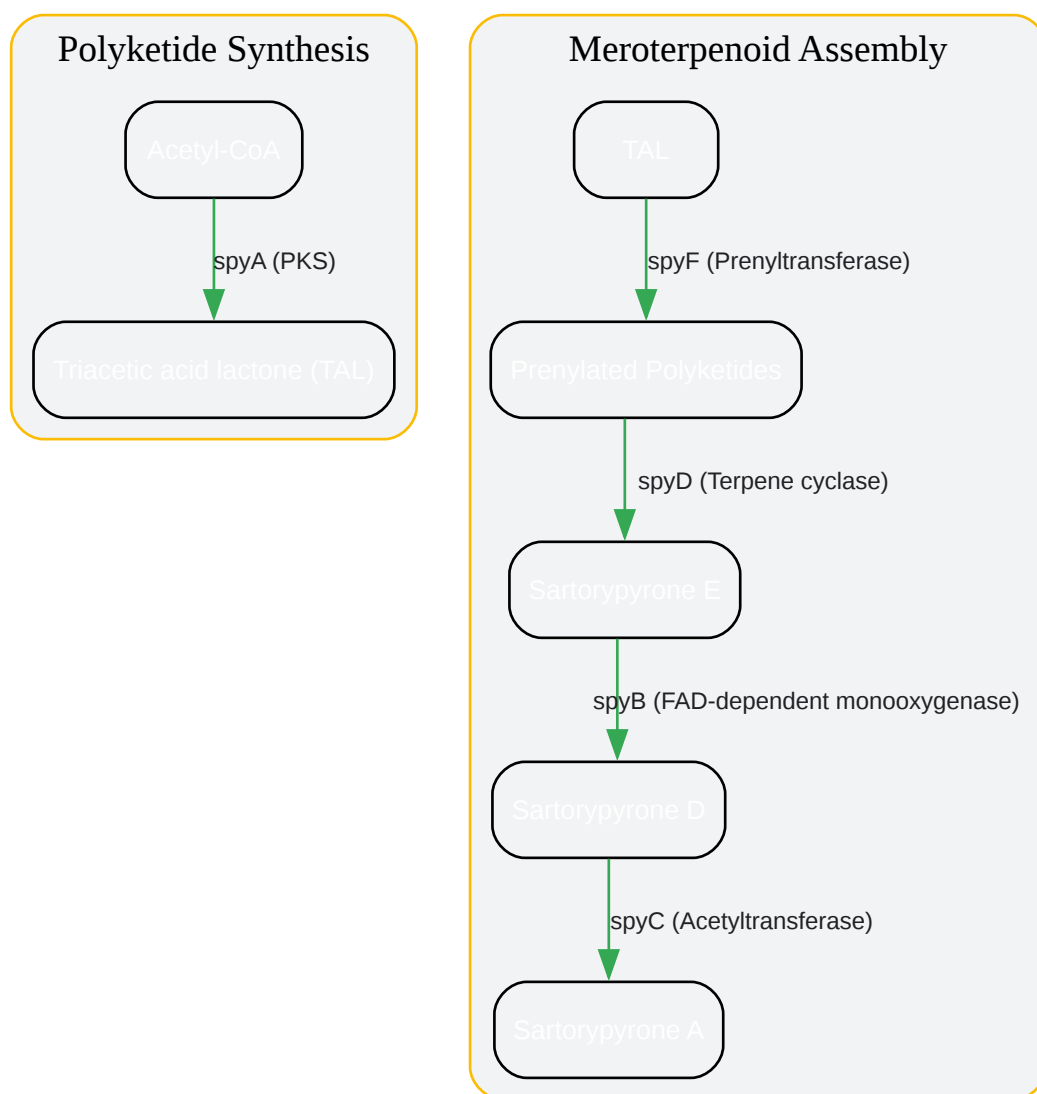
Note: Specific chemical shift values for **Sartorypyrone B** are not readily available in the provided search results. The following is a representative table structure based on data for similar compounds.

Position	¹³ C Chemical Shift (ppm)	¹ H Chemical Shift (ppm, J in Hz)
1
2
3
...

Biosynthetic Pathway

The biosynthesis of sartorypyrones involves a complex series of enzymatic reactions. Understanding this pathway can be crucial for metabolic engineering efforts to increase production yields.

Proposed Biosynthetic Pathway of Sartorypyrones



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Caption: Proposed biosynthetic pathway for sartorypyrones.[1]

This application note provides a foundational guide for the analytical characterization of **Sartorypyrone B**. For more detailed information, researchers are encouraged to consult the primary literature.

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References

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